

An In-depth Technical Guide to 3-(Trifluoromethyl)phenyl Isothiocyanate

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Compound of Interest

Compound Name: 3-(Trifluoromethyl)phenyl
isothiocyanate

Cat. No.: B154570

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(Trifluoromethyl)phenyl isothiocyanate**, a reactive organic compound with potential applications in medicinal chemistry and materials science. This document collates available physicochemical data, general synthetic approaches, and contextual information regarding its potential, while also highlighting the current gaps in the scientific literature.

Core Compound Properties

3-(Trifluoromethyl)phenyl isothiocyanate is a substituted aromatic isothiocyanate. The presence of the trifluoromethyl group significantly influences its electronic properties and lipophilicity, making it an interesting building block for the synthesis of novel molecules.^{[1][2][3]} Its fundamental properties are summarized below.

| Property | Value | Reference |
|---------------------------------------|---|-----------|
| Molecular Weight | 203.18 g/mol | [1] |
| Molecular Formula | C ₈ H ₄ F ₃ NS | [1] |
| CAS Number | 1840-19-3 | [1] |
| Appearance | Clear, colorless to yellow liquid | [3] |
| Boiling Point | 206-208 °C (lit.) | [1] |
| Density | 1.335 g/mL at 25 °C (lit.) | [1] |
| Refractive Index (n _{20/D}) | 1.5547 (lit.) | [1] |
| InChI Key | GFEPANUKFYVALF-UHFFFAOYSA-N | [1] |
| SMILES | FC(F)(F)c1cccc(c1)N=C=S | [1] |

Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **3-(Trifluoromethyl)phenyl isothiocyanate** are not readily available in peer-reviewed literature, general methods for the preparation of aryl isothiocyanates are well-established. These methods typically start from the corresponding primary amine, 3-(Trifluoromethyl)aniline.

General Experimental Protocol for Isothiocyanate Synthesis

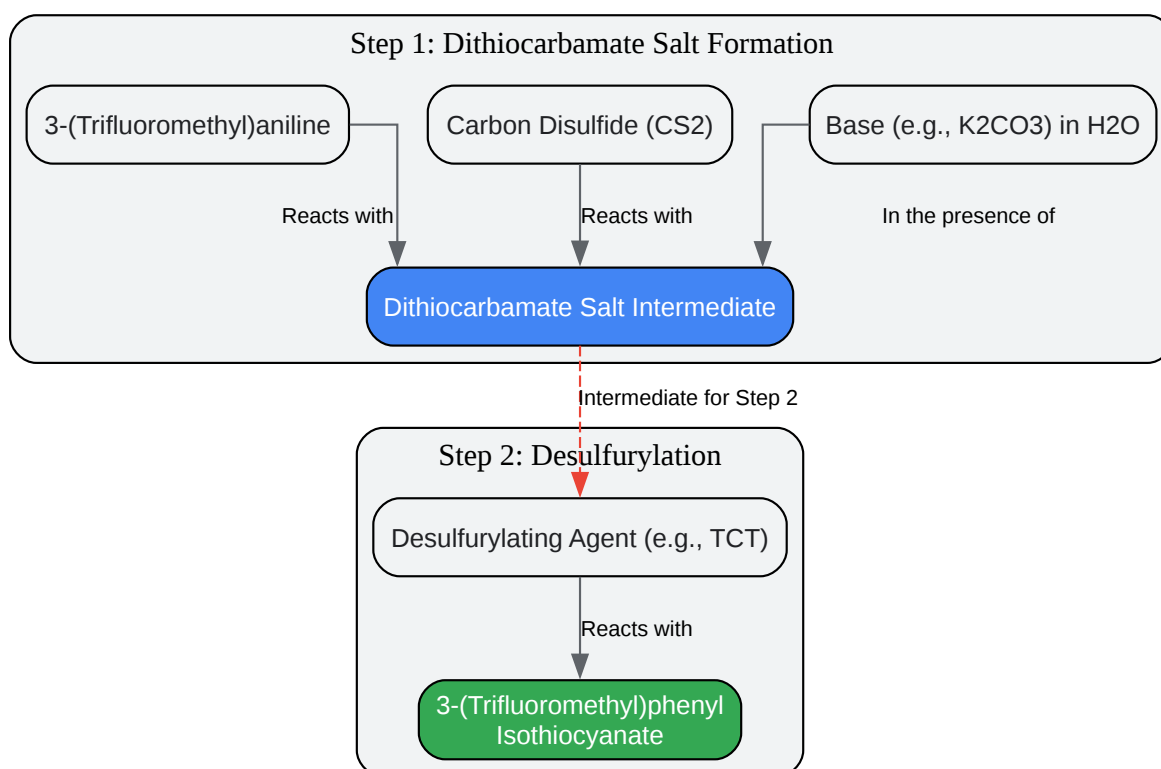
A common and facile one-pot synthesis involves the reaction of a primary amine with carbon disulfide in the presence of a base to form a dithiocarbamate salt intermediate. This intermediate is then treated with a desulfurylation reagent to yield the isothiocyanate.[4][5][6]

Reaction Scheme:

- **Formation of Dithiocarbamate Salt:** 3-(Trifluoromethyl)aniline is reacted with carbon disulfide (CS₂) in an aqueous solution containing a base such as potassium carbonate (K₂CO₃).

- Desulfurylation: The resulting dithiocarbamate salt is then treated with a desulfurylation reagent, such as 2,4,6-trichloro-1,3,5-triazine (TCT), to yield **3-(Trifluoromethyl)phenyl isothiocyanate**.^[4]

A generalized workflow for this synthesis is depicted in the following diagram.



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A generalized workflow for the synthesis of aryl isothiocyanates.

Potential Applications and Biological Context

Currently, there is a notable absence of published research specifically detailing the biological activity or signaling pathway interactions of **3-(Trifluoromethyl)phenyl isothiocyanate**.

However, the broader class of isothiocyanates is the subject of extensive research, particularly in oncology and pharmacology.

It is important to note that the biological effects of isothiocyanates are highly structure-dependent, and the activities of other isothiocyanates should not be directly attributed to **3-(Trifluoromethyl)phenyl isothiocyanate** without experimental verification.

Use as a Pharmaceutical Intermediate

3-(Trifluoromethyl)phenyl isothiocyanate is commercially available and often listed as a pharmaceutical intermediate.[2] The isothiocyanate group is a versatile functional group that readily reacts with nucleophiles such as amines and thiols. This reactivity makes it a useful building block for the synthesis of more complex molecules, including thioureas and other heterocyclic compounds that are of interest in drug discovery. For instance, related isothiocyanate compounds are used in the synthesis of drugs like apalutamide.[7]

Context from Related Compounds

- Other Trifluoromethylphenyl Isothiocyanates: The isomeric 4-(trifluoromethyl)phenyl isothiocyanate has been investigated as a functional additive in electrolytes for lithium-ion batteries to improve high-temperature performance.[8] The 3,5-bis(trifluoromethyl)phenyl isothiocyanate is used as a derivatization reagent for amines in analytical chemistry and in the synthesis of various chemical compounds.[9][10]
- Biologically Active Isothiocyanates: Natural isothiocyanates, such as sulforaphane and phenethyl isothiocyanate (PEITC), are known to exhibit potent anticancer and anti-inflammatory properties. Their mechanisms of action often involve the modulation of key signaling pathways, including Keap1-Nrf2 and NF-κB.

Due to the lack of specific studies on **3-(trifluoromethyl)phenyl isothiocyanate**, a signaling pathway diagram cannot be provided at this time.

Spectroscopic Data

While a comprehensive, published spectroscopic analysis for **3-(trifluoromethyl)phenyl isothiocyanate** is not readily available, data for the related compound, 3,5-bis(trifluoromethyl)phenyl isothiocyanate, can be found in public databases such as PubChem, which includes ¹H NMR, IR, and Raman spectra.[9] Researchers working with the title compound would need to perform their own spectroscopic analysis for structural confirmation.

Conclusion and Future Directions

3-(Trifluoromethyl)phenyl isothiocyanate is a readily available chemical intermediate with potential for use in the synthesis of novel compounds for pharmaceutical and materials science applications. Its physicochemical properties are broadly defined, and its synthesis can be achieved through established methods for aryl isothiocyanates.

However, there is a clear gap in the scientific literature regarding its specific biological activity, reactivity, and applications. Future research should focus on:

- Detailed Biological Evaluation: Screening for cytotoxic, anti-inflammatory, or other pharmacological activities.
- Mechanism of Action Studies: If biological activity is identified, elucidation of the underlying signaling pathways.
- Synthetic Applications: Exploration of its use as a building block in the synthesis of novel bioactive molecules or functional materials.

This technical guide serves as a foundational resource for researchers and professionals interested in **3-(Trifluoromethyl)phenyl isothiocyanate**. Further experimental investigation is necessary to fully characterize this compound and unlock its potential.

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